

# Personal protective equipment for handling GSK864

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## Compound of Interest

Compound Name: GSK864

Cat. No.: B607869

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## Essential Safety and Handling Guide for GSK864

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **GSK864** is not readily available in the public domain. The following guidance is based on general best practices for handling chemical compounds in a research laboratory setting where toxicological properties have not been fully characterized. It is imperative to treat **GSK864** as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **GSK864**, a potent and selective inhibitor of isocitrate dehydrogenase 1 (IDH1) mutants.[1][2] Adherence to these procedures is critical for ensuring personal safety and maintaining a safe laboratory environment.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **GSK864** to ensure the appropriate level of personal protection.[3] The following PPE is the minimum requirement for handling this compound.[4][5]

PPE Category	Specification	Rationale
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[4] A face shield should be worn over goggles when there is a significant splash risk.[4][6]	Protects eyes from splashes of chemical solutions or contact with airborne powder.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).[4][7] Gloves should be inspected before use and changed immediately if contaminated or torn.[7][8] Double-gloving is recommended for higher-risk activities.[4]	Prevents dermal absorption, which is a potential route of exposure for chemical compounds.
Body Protection	A laboratory coat with long sleeves. A chemical-resistant apron may be necessary for procedures with a high risk of splashing.[3]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	All work with solid GSK864 or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.[7]	Prevents inhalation of the powder or aerosols, which is a primary route of exposure.
Foot Protection	Closed-toe shoes must be worn at all times in the laboratory.[5][8]	Protects feet from spills and falling objects.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risk. The following procedural guidance outlines the key steps for the safe management of **GSK864**.

## Operational Plan: Step-by-Step Handling

- Pre-Experiment Preparation:
  - Designate a specific area for handling **GSK864**, preferably within a chemical fume hood. [\[7\]](#)
  - Ensure all necessary PPE is readily available and in good condition. [\[8\]](#)
  - Verify that safety equipment, such as an eyewash station and safety shower, is accessible and operational.
  - Have a chemical spill kit readily available. [\[9\]](#)
- Handling the Solid Compound:
  - When weighing the powdered form of **GSK864**, perform this task in a chemical fume hood or a ventilated balance enclosure to prevent the generation of dust in the open lab.
  - Use dedicated spatulas and weighing papers.
- Solution Preparation:
  - Prepare solutions in a chemical fume hood.
  - When dissolving, add the solid **GSK864** to the solvent slowly to avoid splashing.
  - Be aware of the hazards associated with the chosen solvent (e.g., DMSO is commonly used for **GSK864**). [\[1\]](#)[\[10\]](#)[\[11\]](#)

## Disposal Plan: Managing **GSK864** Waste

All waste containing **GSK864**, including contaminated materials, should be treated as hazardous chemical waste.

- Segregation and Collection:

- Solid Waste: Collect unused **GSK864** powder and any materials used for weighing or transfers (e.g., weigh boats, contaminated wipes) in a clearly labeled, sealed container designated for solid chemical waste.[\[12\]](#)
- Liquid Waste: Collect solutions containing **GSK864** in a compatible, leak-proof, and clearly labeled container.[\[12\]](#) Do not mix incompatible waste streams.
- Sharps: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.
- Contaminated PPE: Dispose of all used gloves, disposable lab coats, and other contaminated items in the designated hazardous waste container.
- Labeling and Storage:
  - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**GSK864**".[\[9\]](#)[\[12\]](#)
  - Store waste containers in a designated, secondary containment area away from general lab traffic.
- Final Disposal:
  - Arrange for the disposal of all **GSK864** waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[12\]](#)[\[13\]](#)
  - Follow all local, state, and federal regulations for hazardous waste disposal.

## Quantitative Data Summary

The following tables summarize the available quantitative data for **GSK864**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>31</sub> FN <sub>6</sub> O <sub>4</sub>
Molecular Weight	558.60 g/mol
CAS Number	1816331-66-4
Appearance	A crystalline solid; Light brown to brown

Source: MedChemExpress, Selleck Chemicals, Cayman Chemical[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	2 years
-20°C	1 year	

Source: MedChemExpress, Selleck Chemicals[\[1\]](#)[\[2\]](#)[\[10\]](#)

Table 3: Solubility

Solvent	Solubility
DMSO	≥ 100 mg/mL (≥ 179.02 mM)
DMF	20 mg/mL
Ethanol	20 mg/mL
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL
10% DMSO >> 90% Corn Oil	≥ 2.5 mg/mL
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.5 mg/mL

Source: MedChemExpress, Cayman Chemical, Selleck Chemicals[1][2][10][11]

Table 4: Biological Activity (IC<sub>50</sub>/EC<sub>50</sub>)

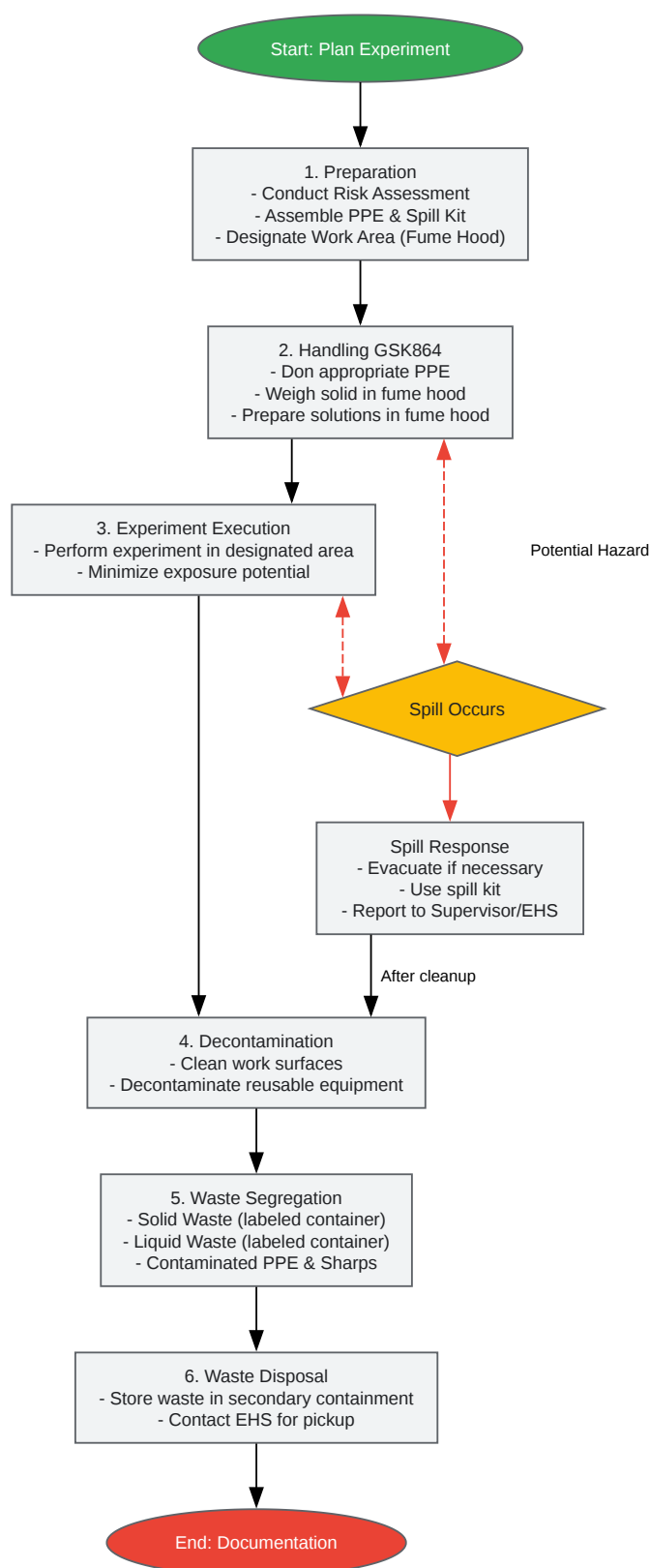
Target	IC <sub>50</sub> /EC <sub>50</sub> Value
IDH1 (R132C) mutant	8.8 nM (IC <sub>50</sub> )
IDH1 (R132H) mutant	15.2 nM (IC <sub>50</sub> )
IDH1 (R132G) mutant	16.6 nM (IC <sub>50</sub> )
2-HG production in HT1080 cells (R132C)	320 nM (EC <sub>50</sub> )

Source: MedChemExpress[1][2]

## Experimental Protocols

The search did not yield detailed experimental protocols for the safe handling of **GSK864**. The provided operational plan is based on general laboratory safety principles. For in-vivo administration protocols, one study mentions mice receiving **GSK864** at 213 mg/kg via intraperitoneal injection, with the formulation being PG:DMSO:PEG400:H<sub>2</sub>O (16.7:3.3:40:40). [2] Another in-vivo protocol involves a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1] These are provided for informational purposes only and do not constitute a safety protocol.

## Visualized Workflow



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Caption: Safe handling workflow for **GSK864** from planning to disposal.

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